

"Antifungal agent 75" chemical structure and properties

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Compound of Interest

Compound Name: Antifungal agent 75

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In-Depth Technical Guide: Antifungal Agent 75

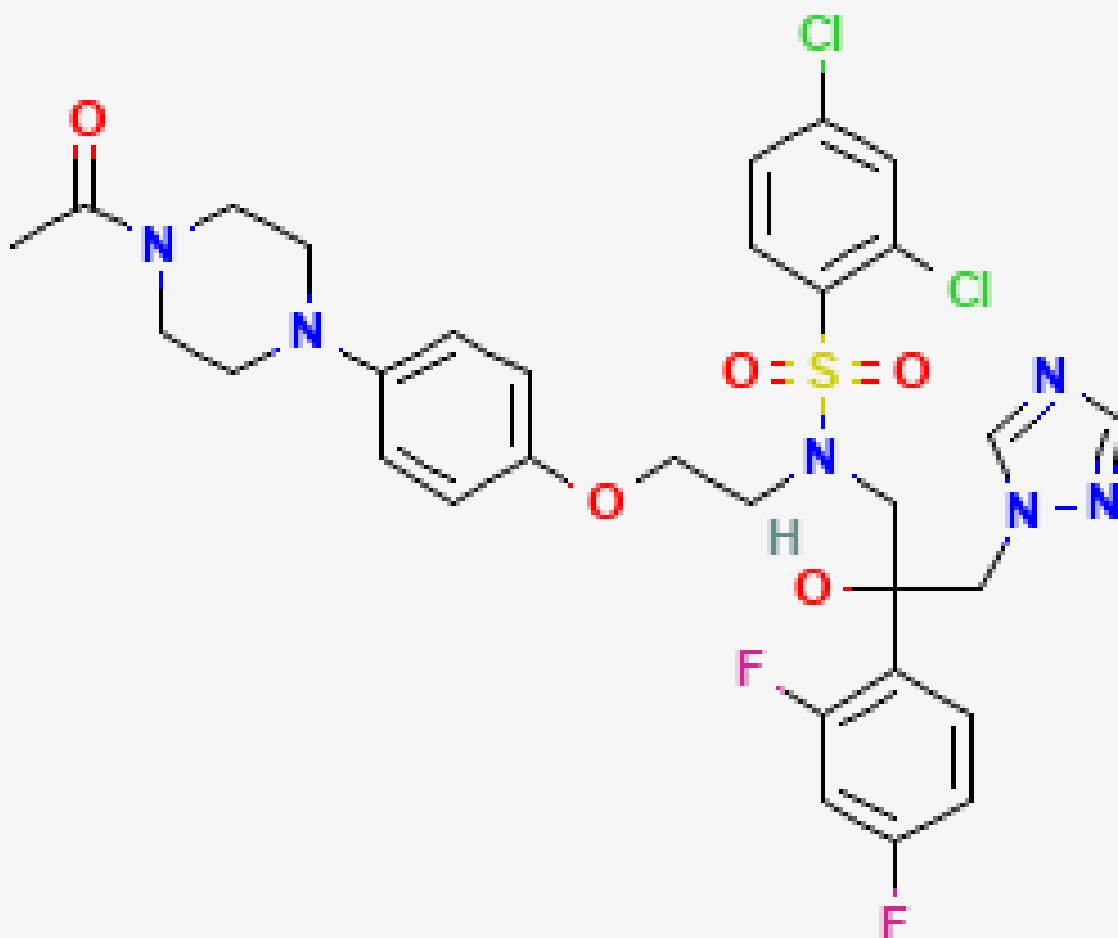
This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of the novel **antifungal agent 75**. The information is intended for researchers, scientists, and professionals involved in the discovery and development of new antifungal therapies.

Chemical Identity and Structure

Antifungal agent 75, also identified as compound 6r, is a potent synthetic molecule with significant activity against pathogenic fungi, particularly *Candida albicans*.

Chemical Name: N-[2-[4-(4-acetylpiperazin-1-yl)phenoxy]ethyl]-2,4-dichloro-N-[2-(2,4-difluorophenyl)-2-hydroxy-3-(1,2,4-triazol-1-yl)propyl]benzenesulfonamide[1] Molecular Formula: C₃₁H₃₂Cl₂F₂N₆O₅S[1] PubChem CID: 169450072[1]

Below is the 2D chemical structure of **Antifungal Agent 75**.



Physicochemical Properties

A summary of the key physicochemical properties of **Antifungal Agent 75** is presented in the table below. These properties are crucial for understanding the compound's absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
Molecular Weight	709.6 g/mol	[1]
XLogP3-AA	4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	11	[1]
Rotatable Bond Count	12	[1]
Exact Mass	708.1500010 Da	[1]
Monoisotopic Mass	708.1500010 Da	[1]

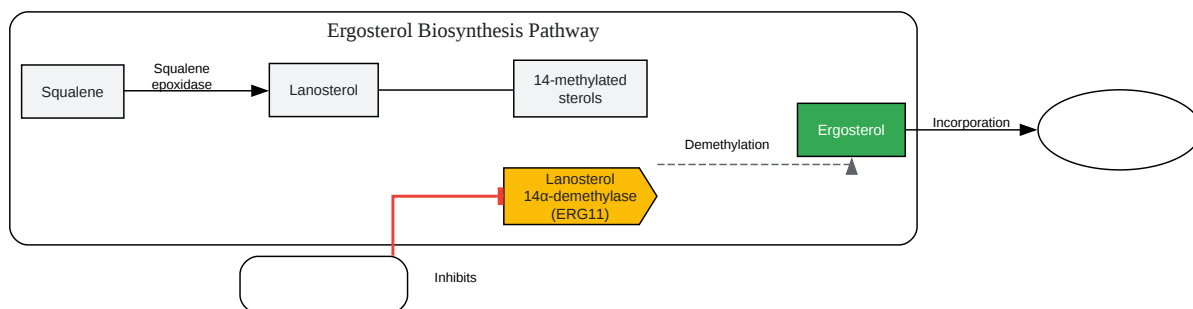
Biological Activity and Mechanism of Action

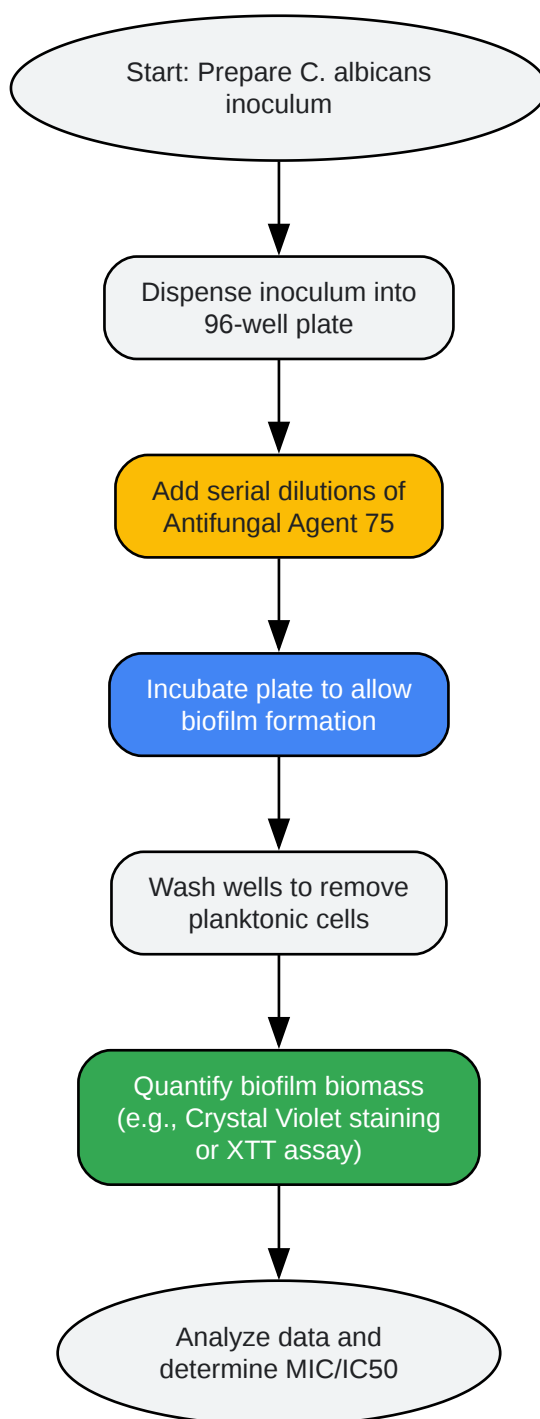
Antifungal agent 75 demonstrates potent activity against *Candida albicans*, a prevalent fungal pathogen. Its mechanism of action involves the disruption of fungal cell membrane integrity and function through multiple effects. The agent has been shown to significantly inhibit the formation of *C. albicans* biofilms, increase the permeability of the cell membrane, and reduce the cellular levels of ergosterol, a critical component of the fungal cell membrane. This multifaceted attack on the cell membrane ultimately leads to the destruction of the cell structure and potent antifungal activity.

The primary molecular target of azole antifungals, the class to which **Antifungal Agent 75** likely belongs based on its structure and effects on ergosterol, is the enzyme lanosterol 14 α -demethylase (encoded by the ERG11 gene). This enzyme is a key component of the ergosterol biosynthesis pathway.

Signaling Pathway: Ergosterol Biosynthesis Inhibition

The following diagram illustrates the generally accepted mechanism of action for azole antifungals, which involves the inhibition of the ergosterol biosynthesis pathway.





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References

- 1. Antifungal agent 75 | C₃₁H₃₂Cl₂F₂N₆O₅S | CID 169450072 - PubChem [pubchem.ncbi.nlm.nih.gov]
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